

Furamizole structure-activity relationship analysis

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Compound Focus: Furamizole

CAS No.: 17505-25-8

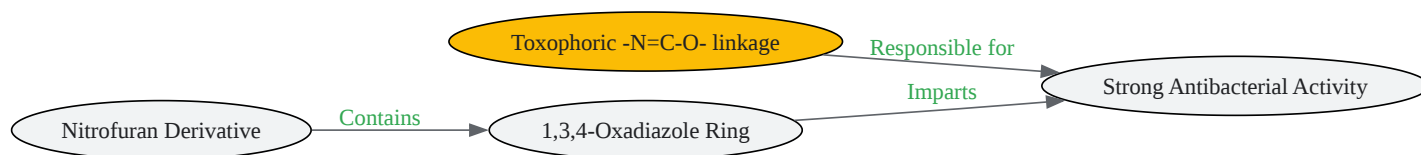
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Furamizole: Core Structural Information

Furamizole is identified in the literature as a **nitrofuran derivative** that contains a **1,3,4-oxadiazole ring** and possesses strong antibacterial activity [1]. This basic structural information is the foundation for any SAR analysis.

The diagram below illustrates the core 1,3,4-oxadiazole ring structure and highlights the "toxophoric" linkage believed to be key to its biological activity.



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General SAR Principles for 1,3,4-Oxadiazoles

Since specific studies on **Furamizole**'s SAR are limited in the search results, the following general principles for **2,5-disubstituted-1,3,4-oxadiazoles** (the class to which **Furamizole** belongs) can provide insight [1]. This information is summarized in the table below.

Structural Modification	Effect on Biological Activity
Substitution on the phenyl ring with electron-withdrawing groups (e.g., p-Cl, p-NO ₂)	↑ Increases activity
Conversion of a methylthio group (-SCH₃) to a methyl-sulfonyl group (-SO ₂ CH ₃)	↑ Increases activity
Replacement of the phenyl ring with a pyridine ring	↓ Decreases activity
Presence of an acetyl group on the nitrogen atom of the oxadiazole ring	→ Does not significantly affect activity

Analysis of Available Data and Limitations

The search results are insufficient to create the detailed comparison guide you requested due to two main limitations:

- **Lack of Quantitative Comparative Data:** The available information confirms **Furamizole**'s activity but does not provide quantitative data (e.g., MIC values, IC₅₀) against specific bacterial strains or comparative efficacy data against other antibacterial agents [1].
- **Absence of Detailed Experimental Protocols:** While one study mentions a liquid chromatography method for detecting **Furamizole** residue in fish, this is an analytical method rather than the protocol for establishing its SAR or evaluating its antibacterial efficacy [2].

Suggestions for Further Research

To build a more complete SAR analysis for **Furamizole**, I suggest you:

- **Consult specialized scientific databases** like PubMed, Scopus, or American Chemical Society journals, which are more likely to contain primary research articles.

- **Use precise search terms** such as "**Furamizole** SAR," "**Furamizole** synthesis and antibacterial activity," or "structure-activity relationship of nitrofurans 1,3,4-oxadiazole derivatives."
- **Review older literature**, as **Furamizole** appears to be a well-known but historically significant drug; key research might date back several decades.

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References

1. Therapeutic potential of oxadiazole or furadiazole containing compounds

[bmcchem.biomedcentral.com]

2. Simultaneous liquid chromatographic determination of residual... [pubmed.ncbi.nlm.nih.gov]

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